

# An In-depth Technical Guide to Diethyl 4-methylbenzylphosphonate (CAS 3762-25-2)

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## Compound of Interest

Compound Name: *Diethyl 4-methylbenzylphosphonate*

Cat. No.: *B1213668*

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## Abstract

This technical guide provides comprehensive chemical information and safety data for **Diethyl 4-methylbenzylphosphonate** (CAS 3762-25-2). It details the physicochemical properties, hazard information, and key applications of this versatile organophosphorus compound. A significant focus is placed on its utility as a reagent in the Horner-Wadsworth-Emmons reaction for the synthesis of stilbene derivatives, with a detailed experimental protocol and workflow diagram. This document serves as a crucial resource for professionals in organic synthesis, medicinal chemistry, and materials science.

## Chemical Information and Identification

**Diethyl 4-methylbenzylphosphonate** is an organophosphorus compound widely utilized as a reagent in organic synthesis.<sup>[1]</sup>

Table 1: Chemical Identification

Identifier	Value
CAS Number	3762-25-2
Chemical Name	Diethyl 4-methylbenzylphosphonate
Synonyms	DIETHYL (P-METHYLBENZYL)PHOSPHONATE, (4-METHYLBENZYL)PHOSPHONIC ACID DIETHYL ESTER, Diethyl p-tolylmethylphosphonate
Molecular Formula	C <sub>12</sub> H <sub>19</sub> O <sub>3</sub> P
Molecular Weight	242.25 g/mol [2][3][4]
EINECS Number	223-180-4[2]
InChI Key	QKGBKPZAXXBLJE-UHFFFAOYSA-N
SMILES	CCOP(=O)(Cc1ccc(C)cc1)OCC

## Physicochemical Properties

This compound is a clear, colorless liquid at room temperature.[3][5][6]

Table 2: Physicochemical Data

Property	Value	Reference
Appearance	Clear colorless liquid	[3][5]
Boiling Point	110 °C @ 0.2 mmHg	[2][5][7]
Density	1.07 g/mL at 25 °C	[2][5][7]
Refractive Index (n <sub>20/D</sub> )	1.497	[2][5][7]
Flash Point	110 °C (230 °F) - closed cup	[2][4]
Water Solubility	Log <sub>10</sub> WS: -4.95 (Crippen Calculated)	[8]
Octanol/Water Partition Coefficient	log <sub>P</sub> oct/wat: 3.761 (Crippen Calculated)	[8]

## Safety and Handling

Appropriate safety precautions should be taken when handling **Diethyl 4-methylbenzylphosphonate**.

Table 3: Hazard and Safety Information

Category	Information	Reference
Hazard Statements	R36/37/38: Irritating to eyes, respiratory system and skin.	[5]
Precautionary Statements	S24/25: Avoid contact with skin and eyes.	[5]
Personal Protective Equipment	Eyeshields, Gloves, Dust mask type N95 (US)	[4]
Storage Class	10 - Combustible liquids	[4]
WGK (Water Hazard Class)	WGK 3	[4]

The toxicological properties have not been fully investigated.[9] Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[9] In case of contact with eyes, rinse immediately with plenty of water.[9] If inhaled, move to fresh air.[9] If ingested, clean mouth with water.[9] In case of skin contact, wash off immediately with soap and plenty of water.[9]

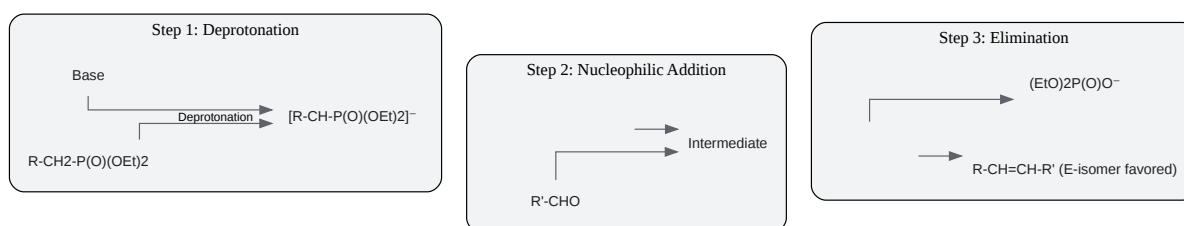
## Applications in Organic Synthesis

**Diethyl 4-methylbenzylphosphonate** is a key reagent in several organic transformations, most notably the Horner-Wadsworth-Emmons (HWE) reaction.

### Horner-Wadsworth-Emmons Reaction for Stilbene Synthesis

The HWE reaction is a widely used method for the stereoselective synthesis of alkenes. It involves the reaction of a stabilized phosphonate carbanion with an aldehyde or ketone to predominantly yield (E)-alkenes.[10] The use of phosphonate-stabilized carbanions offers advantages over the traditional Wittig reaction, such as higher nucleophilicity and easier removal of the phosphate byproduct.[11]

The reaction proceeds through the deprotonation of the phosphonate to form a carbanion, which then undergoes nucleophilic addition to the carbonyl compound. The resulting intermediate eliminates a dialkyl phosphate salt to form the alkene.



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Caption: General mechanism of the Horner-Wadsworth-Emmons reaction.

This protocol describes a general procedure for the synthesis of a stilbene derivative using **Diethyl 4-methylbenzylphosphonate** and an aromatic aldehyde.

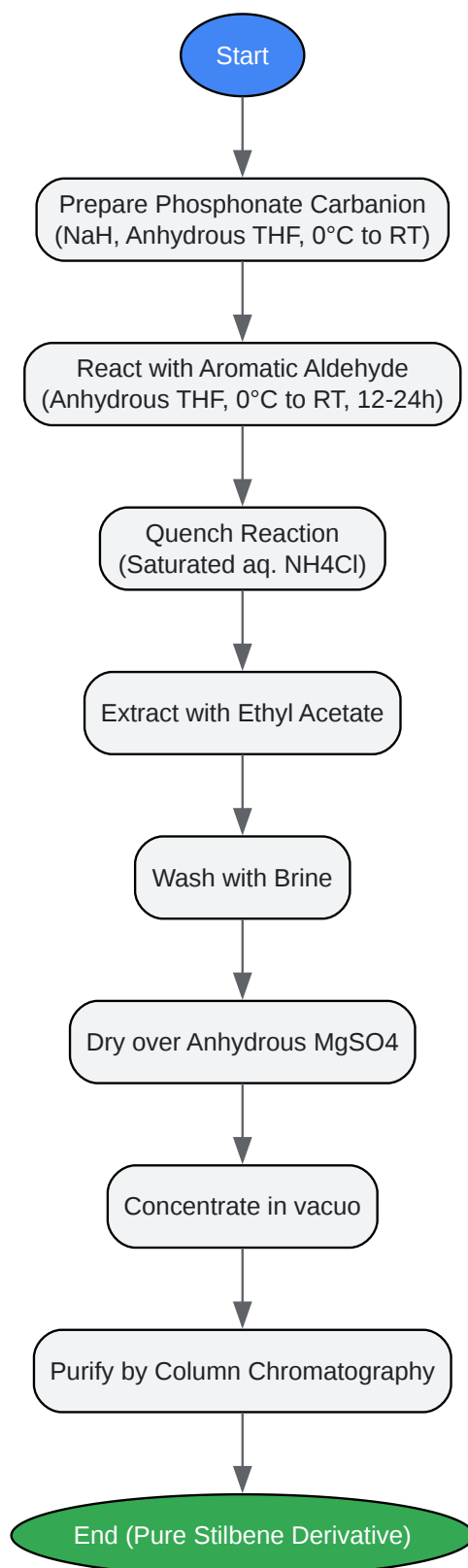
Materials:

- **Diethyl 4-methylbenzylphosphonate**
- Anhydrous Tetrahydrofuran (THF)
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Aromatic aldehyde (e.g., benzaldehyde)
- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Ethyl acetate
- Brine
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)
- Round-bottom flask, magnetic stirrer, dropping funnel, nitrogen inlet

Procedure:

- Preparation of the Phosphonate Carbanion:
  - To a dry, nitrogen-flushed round-bottom flask, add sodium hydride (1.1 equivalents) suspended in anhydrous THF.
  - Cool the suspension to 0 °C in an ice bath.
  - Slowly add a solution of **Diethyl 4-methylbenzylphosphonate** (1.0 equivalent) in anhydrous THF via a dropping funnel.

- Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional hour.
- Reaction with Aldehyde:
  - Cool the reaction mixture back to 0 °C.
  - Add a solution of the aromatic aldehyde (1.0 equivalent) in anhydrous THF dropwise.
  - Allow the reaction to warm to room temperature and stir for 12-24 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Work-up and Purification:
  - Upon completion, carefully quench the reaction by the slow addition of saturated aqueous  $\text{NH}_4\text{Cl}$  solution.
  - Extract the aqueous layer with ethyl acetate (3 x volume of THF).
  - Combine the organic layers and wash with brine.
  - Dry the organic layer over anhydrous  $\text{MgSO}_4$ , filter, and concentrate under reduced pressure.
  - The crude product can be purified by column chromatography on silica gel.



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Caption: Experimental workflow for stilbene synthesis via HWE reaction.

## Other Applications

- Preparation of Antimalarial Agents: **Diethyl 4-methylbenzylphosphonate** is used as a reactant in the synthesis of compounds with potential antimalarial activity.[4]
- Intramolecular Cyclization: It is involved in the intramolecular cyclization of aryl ethers, amines, and amides.[5]
- Organic Light-Emitting Diodes (OLEDs): This compound has been studied for its role in the development of blue organic LEDs.[4]
- Pharmaceutical and Agrochemical Synthesis: It serves as a versatile building block for various phosphonate derivatives used in the pharmaceutical and agrochemical industries.[1][3]

## Conclusion

**Diethyl 4-methylbenzylphosphonate** (CAS 3762-25-2) is a valuable reagent in organic chemistry with well-defined physicochemical properties and established applications. Its primary utility in the Horner-Wadsworth-Emmons reaction provides an efficient and stereoselective route to stilbene derivatives, which are important scaffolds in medicinal chemistry and materials science. Adherence to appropriate safety protocols is essential when handling this compound. This guide provides the necessary information for researchers and professionals to effectively and safely utilize **Diethyl 4-methylbenzylphosphonate** in their work.

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